

# Technical Support Center: 5-Fluoro-2-methoxypyridine-3-boronic acid

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## Compound of Interest

**Compound Name:** 5-Fluoro-2-methoxypyridine-3-boronic acid

**Cat. No.:** B1387966

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Welcome to the technical support guide for **5-Fluoro-2-methoxypyridine-3-boronic acid** (CAS No: 957120-32-0). This document is intended for researchers, chemists, and drug development professionals. It provides in-depth information on the stability, storage, and handling of this reagent, along with troubleshooting advice for common synthetic applications, particularly the Suzuki-Miyaura cross-coupling reaction.

## I. Frequently Asked Questions (FAQs)

This section addresses common questions regarding the handling and storage of **5-Fluoro-2-methoxypyridine-3-boronic acid** to ensure its integrity and performance in your experiments.

**Q1: What are the ideal storage conditions for 5-Fluoro-2-methoxypyridine-3-boronic acid?**

**A1:** Proper storage is critical to maintain the compound's purity and reactivity. Boronic acids, as a class, are sensitive to moisture and oxidation.<sup>[1][2]</sup> For **5-Fluoro-2-methoxypyridine-3-boronic acid**, we recommend the following conditions based on best practices and supplier data.<sup>[3][4]</sup>

Parameter	Recommendation	Rationale
Temperature	-20°C (Long-term) or 2-8°C (Short-term)	Low temperatures slow down potential degradation pathways, including oxidation and protodeboronation.[1][4]
Atmosphere	Store under an inert atmosphere (e.g., Argon or Nitrogen).	Minimizes oxidation of the electron-rich pyridine ring and the boronic acid moiety.[1]
Container	Tightly sealed, opaque vial.	Prevents exposure to moisture and light, which can accelerate degradation.[3]
Environment	Store in a desiccator or dry cabinet.	Boronic acids can dehydrate to form cyclic boroxine anhydrides, especially in the presence of moisture.[5][6]

**Q2:** How can I visually assess if my **5-Fluoro-2-methoxypyridine-3-boronic acid** has degraded?

**A2:** While analytical methods are definitive, a visual inspection can provide initial clues. A high-purity sample should be a white to off-white crystalline powder.[4] Signs of potential degradation include:

- Clumping or stickiness: Indicates moisture absorption.
- Discoloration (e.g., turning tan or brown): May suggest oxidation or the presence of impurities.
- Poor solubility: Degraded material or boroxine formation can alter solubility profiles.[5]

If you observe any of these changes, a quality control check is highly recommended before use (see Troubleshooting Protocol 1).

**Q3:** What is a boroxine, and how does its formation affect my experiments?

A3: A boroxine is a stable, six-membered cyclic anhydride formed by the dehydration of three boronic acid molecules.<sup>[6][7]</sup> This is a reversible process, and solid boronic acid often exists as an equilibrium mixture of the free acid and the boroxine.<sup>[8][9]</sup>

- Impact on Reactivity: For many applications like Suzuki-Miyaura coupling, the boroxine can be used directly. Under the reaction conditions (presence of water and base), it typically hydrolyzes back to the active monomeric boronic acid.<sup>[8]</sup>
- Impact on Stoichiometry: The primary issue is the change in molecular weight. The molecular weight of the boroxine is three times that of the boronic acid minus three molecules of water. If you weigh out the boroxine but calculate stoichiometry based on the monomer, you will be using significantly fewer molar equivalents of your reagent, leading to low yields. When in doubt, assume some level of boroxine formation and consider using a slight excess (1.1-1.2 equivalents) of the boronic acid reagent in your reaction.

Below is a diagram illustrating this equilibrium.

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